

Ponceau 4R: A Technical Guide to its Historical Development, Use, and Analysis

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Compound of Interest

Compound Name: Ponceau 4r lake

Cat. No.: B15805313

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Introduction

Ponceau 4R (also known as Cochineal Red A, Brilliant Scarlet, and E124) is a synthetic monoazo dye that imparts a vibrant strawberry-red hue.[1] Since its initial synthesis in the mid-20th century, it has been utilized as a cost-effective and stable alternative to natural red colorants.[2] Its versatility has led to its widespread application across the food and beverage, cosmetic, and pharmaceutical industries.[2][3] This technical guide provides an in-depth overview of the historical development, synthesis, applications, and analytical methodologies related to Ponceau 4R, with a focus on providing researchers and professionals with a comprehensive understanding of this widely used colorant.

Historical Development and Regulatory Status

Ponceau 4R was first synthesized in the mid-20th century from aromatic hydrocarbons to provide a more stable and consistent red coloring agent compared to its natural counterparts.[1][2] Its use expanded significantly in the 1970s due to its vibrant color and stability.[2]

The regulatory landscape for Ponceau 4R varies globally. It is approved for use in food products in the European Union, Asia, and Australia.^[1] However, it is not approved for human consumption by the United States Food and Drug Administration (FDA).^[1] The acceptable daily intake (ADI) for Ponceau 4R has been a subject of review by various regulatory bodies.

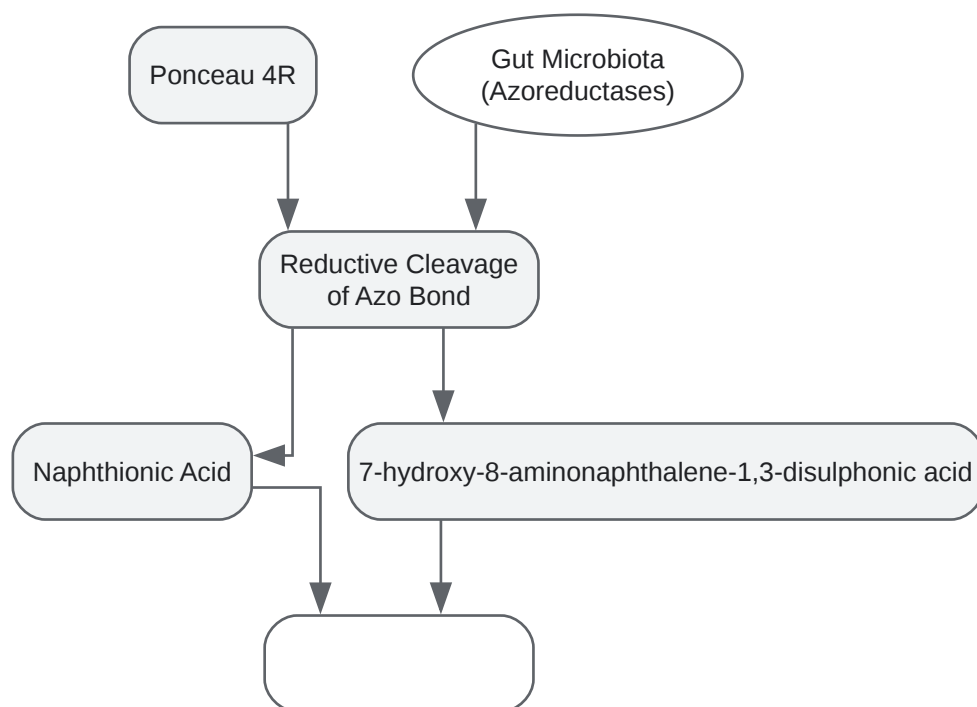
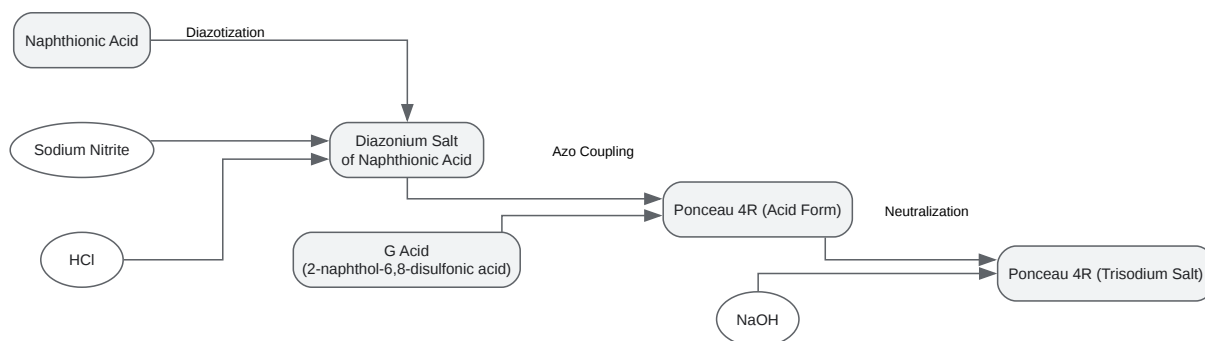
Physicochemical Properties

Ponceau 4R is a water-soluble dye that is stable to light, heat, and acid, although it can fade in the presence of ascorbic acid.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Trisodium 2-hydroxy-1-(4-sulfonato-1-naphthylazo)-6,8-naphthalenedisulfonate	^[4]
C.A.S. Number	2611-82-7	^[4]
Chemical Formula	C ₂₀ H ₁₁ N ₂ Na ₃ O ₁₀ S ₃	^[4]
Molecular Weight	604.48 g/mol	^[4]
Appearance	Reddish powder or granules	^[4]
Solubility	Soluble in water, sparingly soluble in ethanol	^[4]
Maximum Absorption Wavelength (λ _{max})	505-510 nm (in 0.02 mol/l ammonium acetate)	^[4]

Synthesis

The synthesis of Ponceau 4R is a multi-step process involving the diazotization of naphthionic acid and its subsequent coupling with G acid (2-naphthol-6,8-disulfonic acid), followed by conversion to the trisodium salt.



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